

The Intestinotrophic Effects of FE 203799 (Apraglutide): A Technical Guide

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Compound of Interest

Compound Name: FE 203799

Cat. No.: B612742

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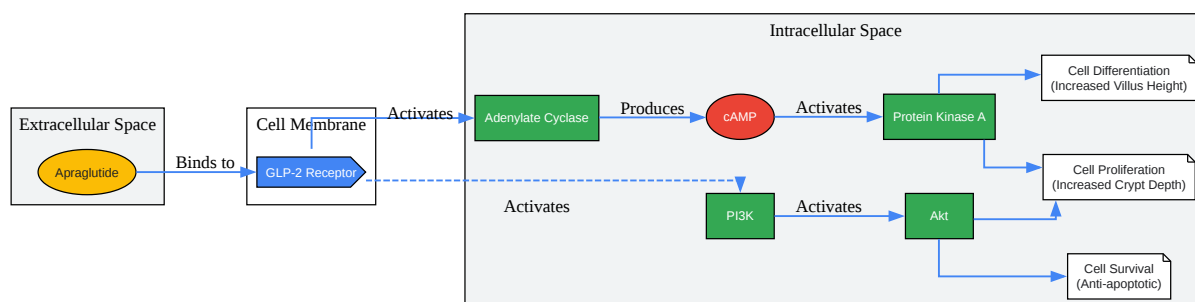
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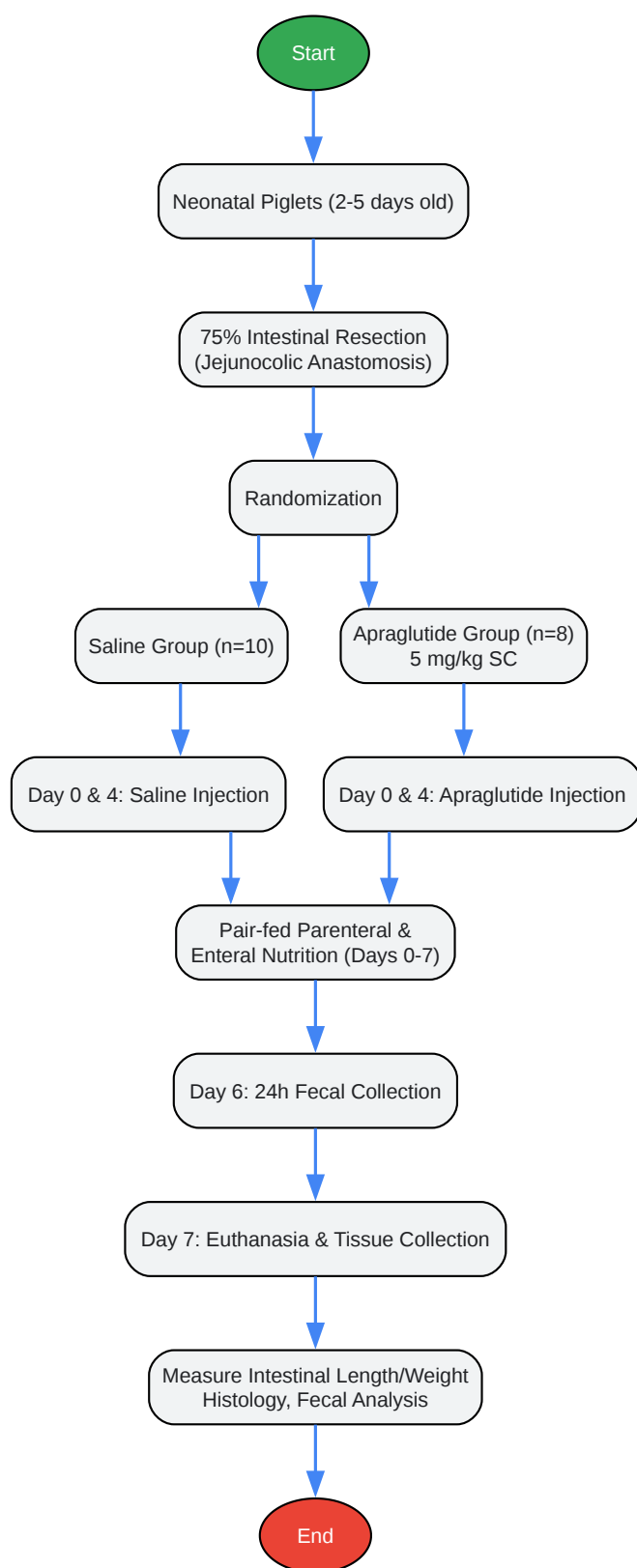
Introduction

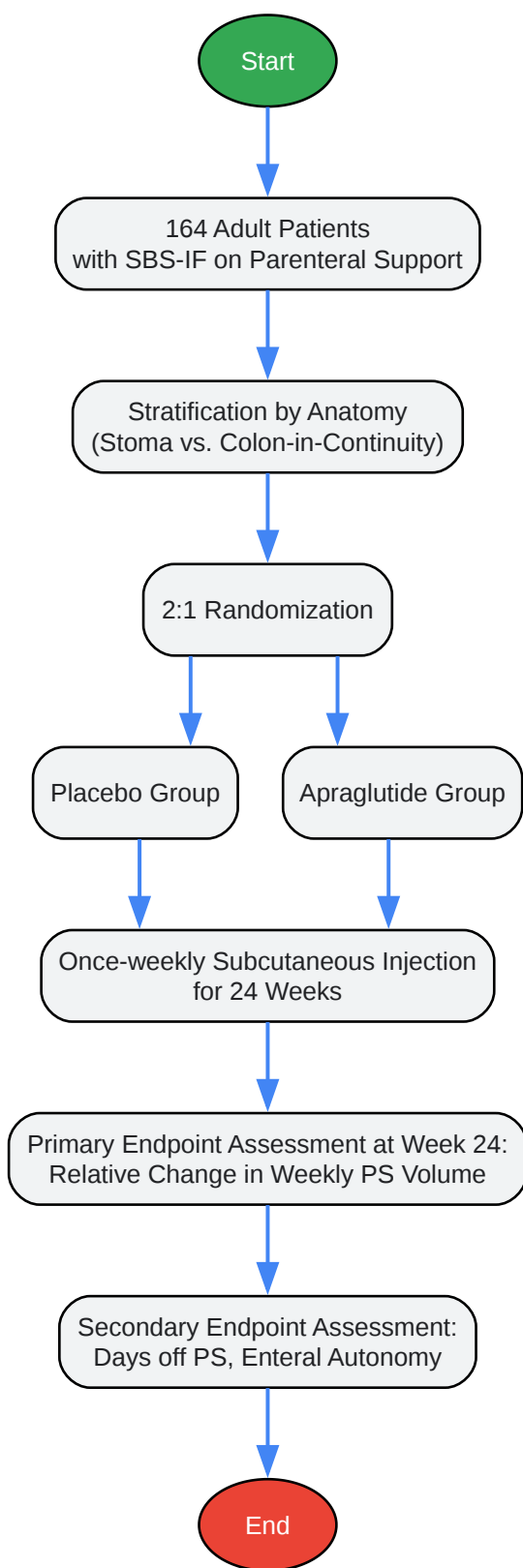
FE 203799, now known as apraglutide, is a novel, long-acting synthetic analogue of glucagon-like peptide-2 (GLP-2) under development for the treatment of short bowel syndrome (SBS) and other gastrointestinal disorders.[1][2] As an intestinotrophic factor, apraglutide promotes intestinal adaptation and enhances nutrient absorption.[3][4][5] This technical guide provides an in-depth overview of the core preclinical and clinical data supporting the intestinotrophic effects of apraglutide, detailed experimental protocols, and a visualization of its mechanism of action.

Mechanism of Action

Apraglutide is a potent and selective agonist for the GLP-2 receptor (GLP-2R).[6] The GLP-2 receptor is primarily expressed in the intestine. Upon binding, apraglutide stimulates downstream signaling pathways that lead to increased intestinal growth, enhanced villus height and crypt depth, and improved intestinal barrier function.[4][5][7] This ultimately results in an increased mucosal surface area for nutrient and fluid absorption.[8][9] The long-acting nature of apraglutide, attributed to amino acid substitutions that confer resistance to enzymatic degradation, allows for less frequent dosing, such as once-weekly injections.[7][10]







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